

Essential Safety and Operational Guide for Handling Carbuterol-d9

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Compound of Interest

Compound Name: Carbuterol-d9

Cat. No.: B585731

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This guide provides comprehensive safety and logistical information for researchers, scientists, and drug development professionals handling **Carbuterol-d9**. Adherence to these procedures is critical to ensure personal safety and maintain the integrity of your research.

Hazard Identification and Classification

Carbuterol-d9 is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)
- Eye Irritation (Category 2): Causes serious eye irritation.[\[1\]](#)
- Skin Sensitisation (Category 1): May cause an allergic skin reaction.[\[1\]](#)

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.

Precautionary Statements:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Carbuterol-d9** to minimize exposure and ensure safety.

| PPE Category | Item | Specifications |
|-------------------------|--|--|
| Hand Protection | Gloves | Wear two pairs of powder-free nitrile gloves.[2] The inner glove should be tucked under the cuff of the lab coat, and the outer glove should be worn over the cuff. Change gloves every 30-60 minutes or immediately if contaminated, torn, or punctured.[3] |
| Body Protection | Lab Coat/Coveralls | A disposable, long-sleeved, solid-front gown or a Tyvek lab coat or coveralls should be worn.[2][4] |
| Eye and Face Protection | Safety Glasses/Goggles and Face Shield | Safety glasses with side shields or chemical splash goggles are required.[2] A face shield should be worn in addition to goggles when there is a risk of splashing.[2] |
| Respiratory Protection | Respirator | Work should be conducted in a certified chemical fume hood or a Class II Type B biosafety cabinet to avoid inhalation.[1] If these are not available, a NIOSH-approved respirator may be necessary based on a risk assessment. |
| Foot Protection | Closed-toe Shoes | Sturdy, closed-toe shoes must be worn in the laboratory. |

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely handling **Carbuterol-d9** in a laboratory setting.

1. Preparation and Pre-handling:

- Ensure the work area, preferably a chemical fume hood or biosafety cabinet, is clean and uncluttered.^[1]
- Verify that an eyewash station and safety shower are readily accessible.
- Assemble all necessary materials and equipment before handling the compound.
- Don the appropriate PPE as specified in the table above.

2. Weighing and Aliquoting:

- Handle the solid compound in a ventilated enclosure to prevent inhalation of dust particles.
- Use dedicated spatulas and weighing paper.
- If preparing a solution, add the solvent to the weighed **Carbuterol-d9** slowly to avoid splashing.

3. Experimental Use:

- Clearly label all containers with the compound name, concentration, and date.
- Keep containers sealed when not in use.
- Avoid direct contact with the skin, eyes, and clothing.

4. Post-handling:

- Decontaminate the work surface with an appropriate cleaning agent.
- Remove the outer pair of gloves and dispose of them as hazardous waste.
- Remove the remaining PPE in the following order: lab coat/coveralls, inner gloves.
- Wash hands thoroughly with soap and water.

Disposal Plan

All waste generated from handling **Carbuterol-d9** must be treated as hazardous chemical waste.

| Waste Type | Disposal Procedure |
|------------------|---|
| Solid Waste | Contaminated consumables (e.g., gloves, weighing paper, pipette tips) should be collected in a clearly labeled, sealed hazardous waste container. |
| Liquid Waste | Unused solutions of Carbuterol-d9 should be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain. |
| Empty Containers | Empty vials and containers should be triple-rinsed with a suitable solvent. The rinsate should be collected as hazardous liquid waste. The rinsed containers can then be disposed of according to institutional guidelines. |

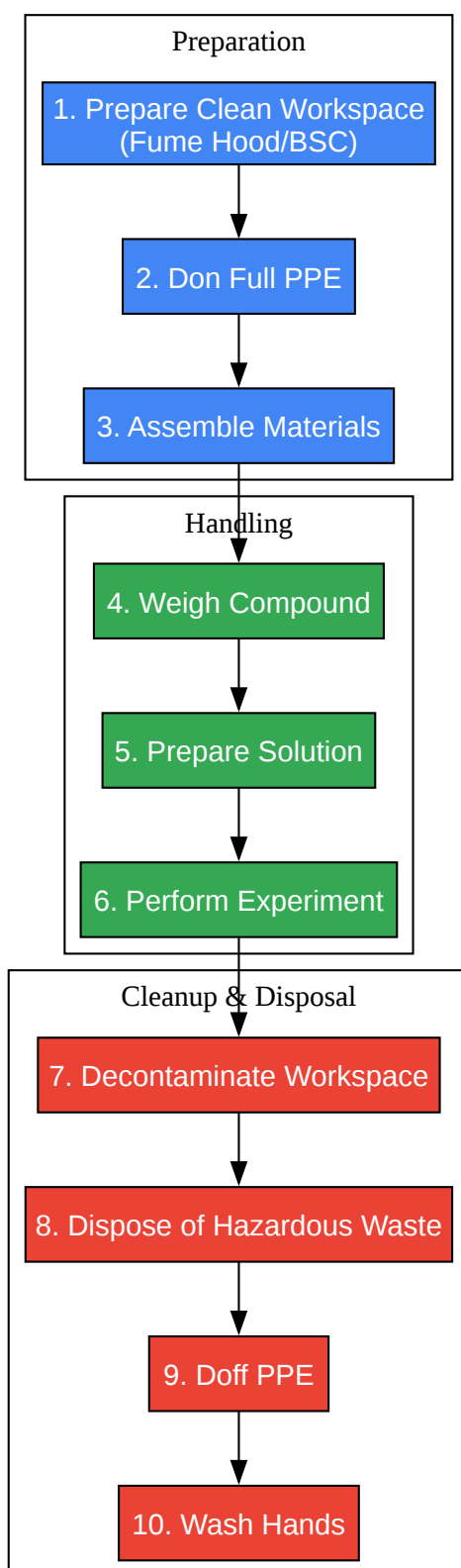
All hazardous waste must be disposed of through the institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor.

Emergency Procedures

| Emergency Situation | Action |
|---------------------|---|
| Skin Contact | Immediately remove contaminated clothing. Wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention if irritation or a rash develops. |
| Eye Contact | Immediately flush the eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Seek immediate medical attention. |
| Inhalation | Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. |
| Ingestion | Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention. |
| Spill | Evacuate the immediate area. Alert others in the vicinity. For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for hazardous waste disposal. For large spills, contact the institutional EHS office immediately. |

Visualizations

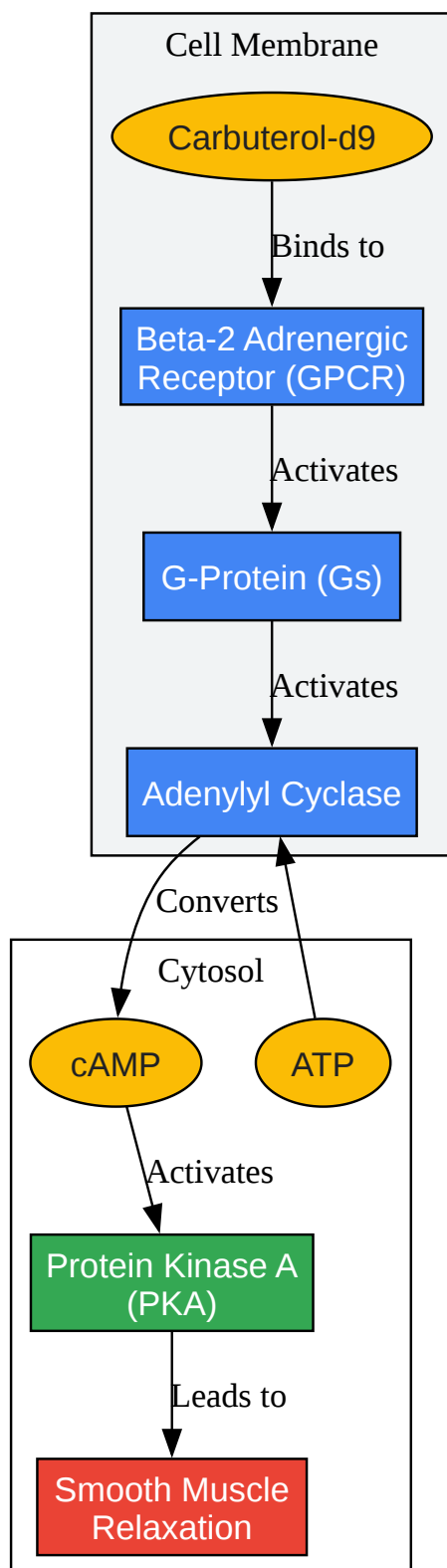
Experimental Workflow for Handling Carbuterol-d9



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Caption: A step-by-step workflow for the safe handling of **Carbuterol-d9** in a laboratory setting.

Signaling Pathway of Carbuterol (Beta-2 Adrenergic Agonist)



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